

Introduction: The Chemical and Industrial Significance

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Compound of Interest

Compound Name: *4-(Trifluoromethoxy)benzonitrile*

Cat. No.: B1293906

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4-(Trifluoromethoxy)benzonitrile is a valued intermediate compound, primarily utilized in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its utility stems from the unique properties imparted by its two key functional groups. The trifluoromethoxy group (-OCF₃) is highly lipophilic and metabolically stable, which can significantly improve the pharmacokinetic profiles of drug candidates.^[1] The nitrile group (-CN) is a versatile synthetic handle, readily convertible to other functionalities, making the molecule an ideal scaffold for developing novel compounds.^[1]

Given its role as a foundational precursor, the absolute and unambiguous confirmation of its structure is a non-negotiable prerequisite for any synthetic campaign. This guide outlines a logical and robust workflow to achieve that certainty.

Foundational Physicochemical Characterization

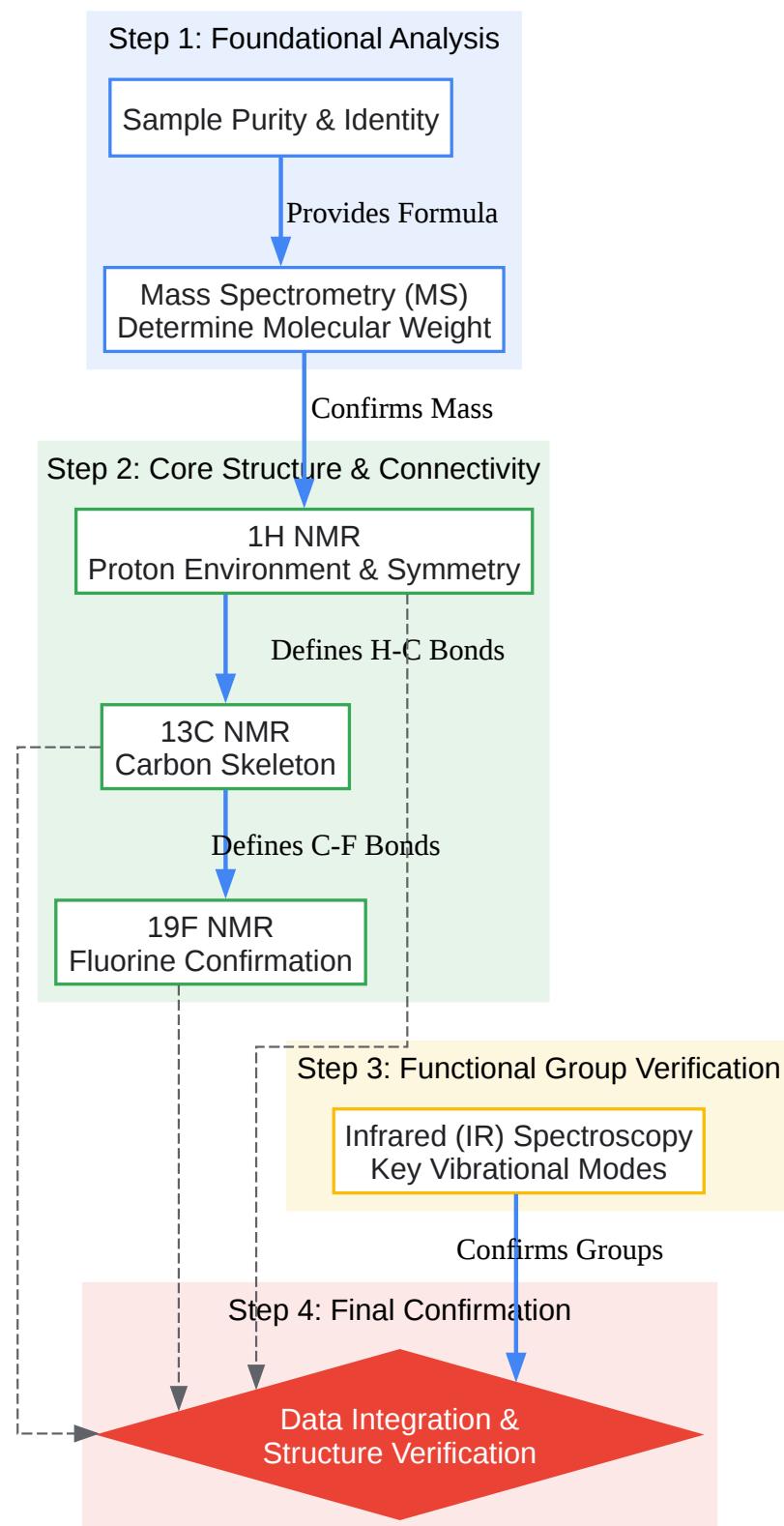
Before proceeding to complex spectroscopic analysis, it is crucial to verify the basic physical properties of the sample. This initial step helps confirm the identity and purity of the bulk material and informs the selection of appropriate solvents and conditions for subsequent, more detailed experiments.

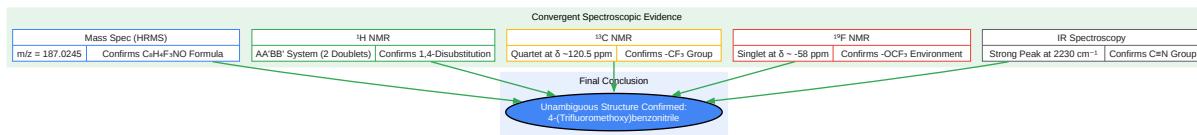
Property	Value	Source
Molecular Formula	C ₈ H ₄ F ₃ NO	[1] [3]
Molecular Weight	187.12 g/mol	[1] [3]
Appearance	Colorless to almost colorless clear liquid	[1] [2]
Boiling Point	193 °C	[1] [2]
Density	~1.31 g/cm ³	[1] [2]

The Spectroscopic Gauntlet: A Multi-Technique Elucidation Workflow

No single analytical method provides complete structural information. A definitive elucidation relies on the convergence of data from multiple, orthogonal techniques.[\[4\]](#)[\[5\]](#) Each method probes a different aspect of the molecule's architecture, and together, they create a self-validating web of evidence.

Logical Workflow for Structure Elucidation





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